

# Application of Verdyl Acetate in Fragrance Formulation: Application Notes and Protocols

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## Compound of Interest

Compound Name: Verdyl acetate

Cat. No.: B1672797

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## Introduction to Verdyl Acetate

**Verdyl Acetate**, also known by its synonyms Tricyclodecenyl acetate, Jasmacyclen, and Greenyl Acetate, is a synthetic aroma chemical widely utilized in the fragrance industry.<sup>[1][2]</sup> It is valued for its fresh, green, and woody olfactory profile, often with subtle floral and fruity undertones.<sup>[3][4][5]</sup> Its versatility and stability make it a popular choice for a broad range of scented products, including fine fragrances, personal care items, and household cleaners.<sup>[2][6]</sup> This document provides detailed application notes and experimental protocols for the effective use of **Verdyl Acetate** in fragrance formulations.

## Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Verdyl Acetate** is essential for its effective application in fragrance formulation.

Property	Value	Reference(s)
CAS Number	5413-60-5	[1][8]
Molecular Formula	C12H16O2	[1][8]
Molecular Weight	192.25 g/mol	[1][8]
Appearance	Colorless to pale yellow liquid	[3][5][9]
Boiling Point	258.42 °C @ 760.00 mm Hg (est)	[5][9]
Flash Point	> 100.00 °C (> 212.00 °F) TCC	[5][9]
Specific Gravity	1.070 to 1.080 @ 25.00 °C	[9]
Refractive Index	1.493 to 1.497 @ 20.00 °C	[9]
Solubility	Soluble in alcohol, kerosene, paraffin oil. Insoluble in water.	[1][9]
Vapor Pressure	0.014000 mmHg @ 25.00 °C (est)	[9]
Shelf Life	24 months or longer if stored properly in cool, dry conditions, protected from heat and light.	[7][9]

## Olfactory Profile

The scent profile of **Verdyl Acetate** is complex and multifaceted, making it a valuable component in creating a wide array of fragrance experiences.

Olfactory Facet	Description	Reference(s)
Primary Notes	Green, Woody	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Secondary Notes	Floral, Fruity, Soapy, Anisic	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Substantivity on Smelling Strip	Approximately 100 hours	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Odor Strength	Medium	<a href="#">[5]</a> <a href="#">[9]</a>
Typical Usage in Perfume Compounds	0.5% to 26% (Average 3.9%)	<a href="#">[12]</a>

## Application in Fragrance Formulations

**Verdyl Acetate**'s stability in various media, including alkaline environments, makes it highly suitable for a wide range of product applications.[\[2\]](#)

Application	Recommended Use	Performance Rating (out of 10)	Reference(s)
Alcoholic Perfume	Modifier for floral and green accords	9	<a href="#">[12]</a>
Antiperspirants/Deodorants	Provides a fresh and clean scent	9	<a href="#">[12]</a>
Creams and Lotions	Enhances floral and green profiles	9	<a href="#">[12]</a>
Soaps (Bar and Liquid)	Stable in alkaline conditions, provides a fresh aroma	9	<a href="#">[12]</a>
Shampoos and Conditioners	Contributes to a fresh and clean hair scent	9	<a href="#">[12]</a>
Detergents (Powder and Liquid)	Excellent stability and performance	9	<a href="#">[12]</a>
Fabric Softeners	Lends a lasting fresh and green note to fabrics	9	<a href="#">[12]</a>
Air Fresheners	Provides a clean and refreshing scent	9	<a href="#">[6]</a>

## Experimental Protocols

The following protocols are designed to provide a systematic approach to evaluating and incorporating **Verdyl Acetate** into fragrance formulations.

### Protocol for Sensory Evaluation of Verdyl Acetate

Objective: To characterize the olfactory profile of **Verdyl Acetate** and compare it to other fragrance ingredients.

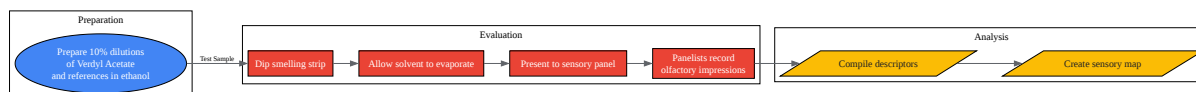
Materials:

- **Verdyl Acetate**

- Reference fragrance materials (e.g., other green, woody, or floral acetates)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Pipettes
- Smelling strips
- Trained sensory panel (minimum of 5 panelists)

Procedure:

- Sample Preparation: Prepare 10% dilutions of **Verdyl Acetate** and reference materials in ethanol.
- Evaluation:
  - Dip a smelling strip into the diluted **Verdyl Acetate** solution.
  - Allow the solvent to evaporate for a few seconds.
  - Present the strip to the sensory panel.
  - Panelists should individually record their impressions of the odor, including top, middle, and base notes, and any specific descriptors (e.g., green, woody, fruity).
  - Repeat the process for the reference materials.
- Data Analysis: Compile the descriptors from all panelists. Create a sensory map or word cloud to visualize the olfactory profile of **Verdyl Acetate** in comparison to the reference materials.



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Caption: Workflow for the sensory evaluation of **Verdyl Acetate**.

## Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the key odor-active compounds in a fragrance formulation containing **Verdyl Acetate**.<sup>[3][13]</sup>

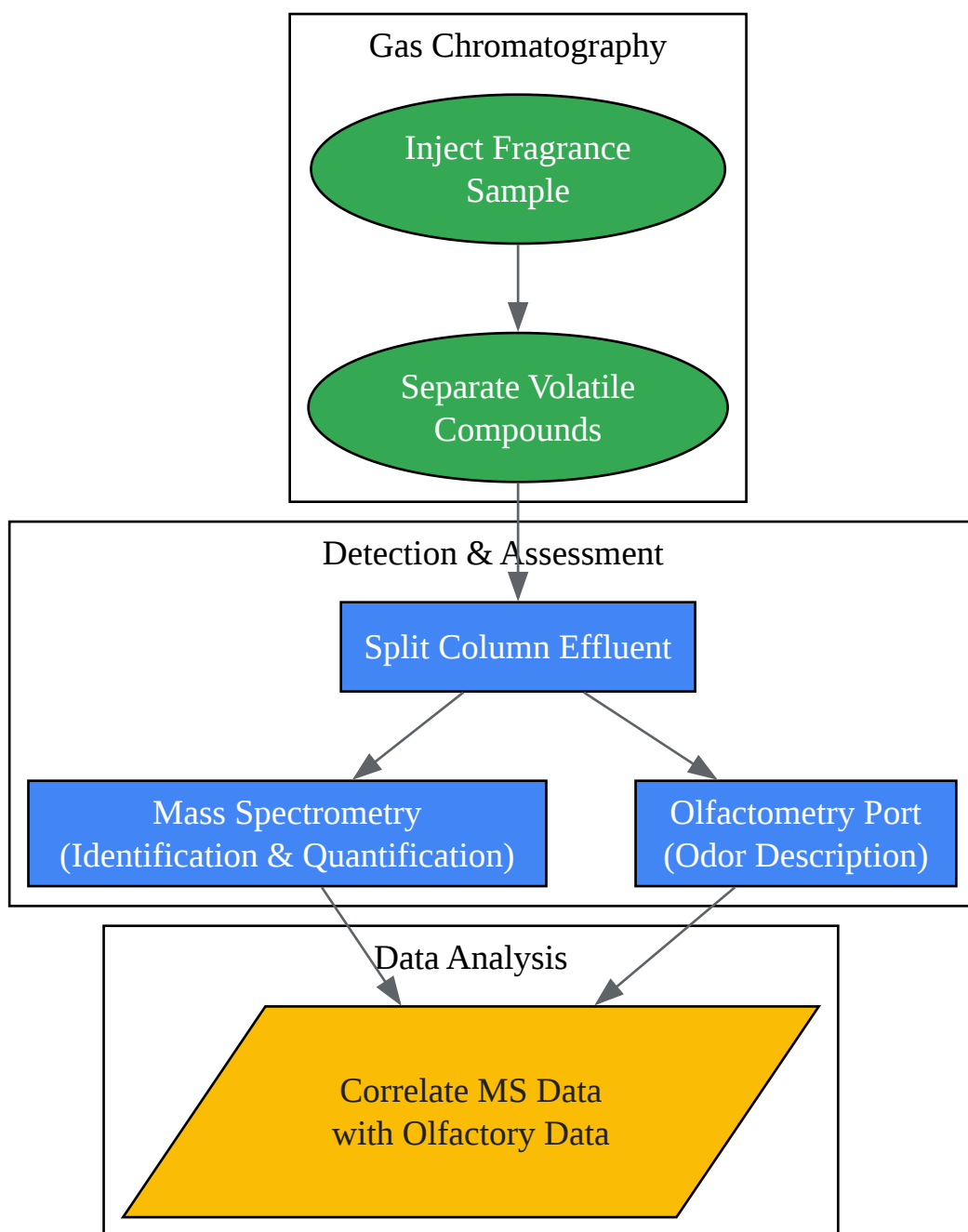
Materials:

- Fragrance formulation containing **Verdyl Acetate**
- Gas chromatograph coupled with a mass spectrometer and an olfactometry port (GC-MS/O)
- Appropriate GC column (e.g., non-polar or medium-polar)
- Helium carrier gas
- Trained human assessor

Procedure:

- Sample Injection: Inject a small amount of the fragrance formulation into the GC.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.

- Detection and Olfactory Assessment:
  - The effluent from the column is split between the mass spectrometer detector and the olfactometry port.
  - The MS detector identifies and quantifies the chemical compounds.
  - A trained assessor at the olfactometry port sniffs the effluent and describes the odor of each eluting compound in real-time.
- Data Correlation: Correlate the retention times of the odors perceived by the assessor with the peaks detected by the mass spectrometer to identify the specific compounds responsible for the different scent characteristics.



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Caption: Workflow for GC-Olfactometry analysis of a fragrance.

## Protocol for Stability Testing in a Product Base

Objective: To evaluate the stability of **Verdyl Acetate** in a specific product base (e.g., lotion, soap, detergent) over time and under different environmental conditions.[8][14]



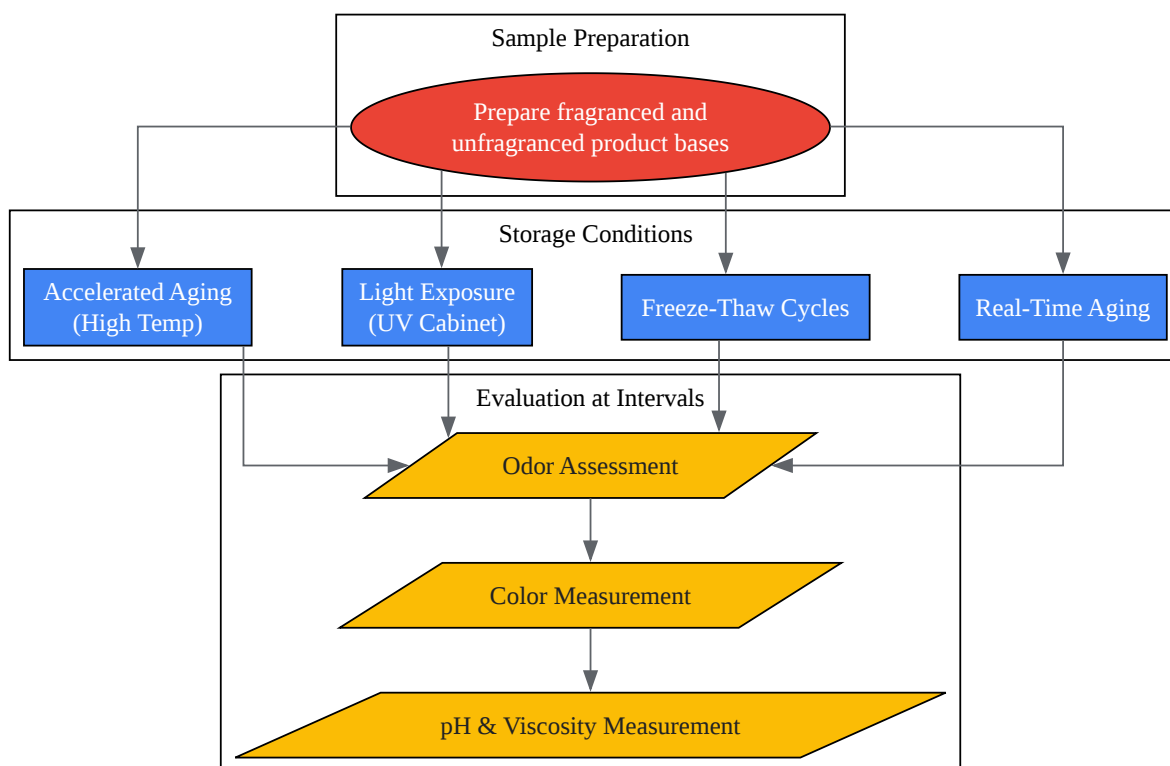
**Materials:**

- **Verdyl Acetate**
- Unfragranced product base
- Control fragrance (a known stable fragrance)
- Glass jars with airtight lids
- Climate chambers or ovens
- UV light cabinet
- pH meter
- Viscometer

**Procedure:**

- Sample Preparation:
  - Prepare three samples of the product base: one with a specified concentration of **Verdyl Acetate**, one with the control fragrance, and one unfragranced (blank).
  - Divide each sample into multiple aliquots in airtight glass jars.
- Storage Conditions: Store the aliquots under various conditions:
  - Accelerated Aging: Elevated temperature (e.g., 40°C, 50°C) for a specified period (e.g., 4, 8, 12 weeks).[\[8\]](#)
  - Light Exposure: In a UV light cabinet for a set duration.[\[8\]](#)
  - Freeze-Thaw Cycles: Alternate between freezing and thawing for several cycles.[\[8\]](#)
  - Real-Time Aging: Room temperature, protected from light, for an extended period (e.g., 6, 12, 24 months).[\[8\]](#)

- Evaluation: At regular intervals, evaluate the samples for:
  - Odor: Compare the scent of the **Verdyl Acetate** sample to the control and the initial sample. Note any changes in character or intensity.
  - Color: Observe any discoloration compared to the blank and control.
  - pH and Viscosity: Measure any changes in the physical properties of the product base.
- Data Analysis: Record all observations and measurements. A stable fragrance will show minimal changes in odor, color, and have no adverse effects on the physical properties of the product base.



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Caption: Workflow for fragrance stability testing in a product base.

## Safety and Regulatory Information

**Verdyl Acetate** is subject to regulations and guidelines set by organizations such as the International Fragrance Association (IFRA). It is important to consult the latest IFRA standards and the supplier's Safety Data Sheet (SDS) for safe handling procedures, usage restrictions, and potential hazards.[15] While generally considered to have low toxicity, direct contact with skin and eyes should be avoided, and it should be handled in a well-ventilated area.[16]

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## References

- 1. Buy Verdyl Acetate for Perfumery - Evocative Perfumes [[evocativeperfumes.com](https://evocativeperfumes.com)]
- 2. Verdyl Acetate by HUAJINDA - Quality Fragrance Solutions [[hjd-chem.com](https://hjd-chem.com)]
- 3. Enhanced GC–O workflows for detailed sensory evaluation [[sepsolve.com](https://sepsolve.com)]
- 4. umbrex.com [[umbrex.com](https://umbrex.com)]
- 5. ambrosial.in [[ambrosial.in](https://ambrosial.in)]
- 6. VERDYL ACETATE - Ataman Kimya [[atamanchemicals.com](https://atamanchemicals.com)]
- 7. atamankimya.com [[atamankimya.com](https://atamankimya.com)]
- 8. iltusa.com [[iltusa.com](https://iltusa.com)]
- 9. verdyl acetate, 5413-60-5 [[thegoodscentscompany.com](https://thegoodscentscompany.com)]

- 10. CN103193639A - Synthetic method of perfume verdyl acetate - Google Patents [patents.google.com]
- 11. scent.vn [scent.vn]
- 12. perfumersworld.com [perfumersworld.com]
- 13. mdpi.com [mdpi.com]
- 14. orchadia.org [orchadia.org]
- 15. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- 16. pubs.acs.org [pubs.acs.org]
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